

Personal protective equipment for handling 5-Sulfosalicylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Sulfosalicylic acid

Cat. No.: B1585344

[Get Quote](#)

Essential Safety and Handling Guide for 5-Sulfosalicylic Acid

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **5-Sulfosalicylic acid**. It offers procedural, step-by-step guidance for safe operational use and disposal.

Chemical and Physical Properties

The following table summarizes key quantitative data for **5-Sulfosalicylic acid** dihydrate.

Property	Value	Citations
CAS Number	5965-83-3	[1][2][3]
Molecular Formula	C ₇ H ₆ O ₆ S·2H ₂ O	[1][3][4]
Molecular Weight	254.22 g/mol	[1]
Appearance	White, colorless or slightly pink crystalline powder	[1][5]
Melting Point	105°C - 110°C (221°F - 230°F)	[1]
Solubility	Soluble in water and diethyl ether	[1][6]

Toxicity and Hazard Information

5-Sulfosalicylic acid is classified as a hazardous substance.^[7] It is crucial to understand its toxicological profile for safe handling.

Hazard Classification	Description	Citations
Acute Oral Toxicity (LD50)	1850 mg/kg [Rat]	[1]
Skin Contact	Causes severe skin burns and irritation. ^{[2][4][8][9]} May be absorbed through the skin. ^[1]	[1][2][4][8][9]
Eye Contact	Causes serious eye damage, with a risk of irreversible injury. ^{[2][7][8]} Direct contact can produce pain, tears, and burns. ^[7]	[2][7][8]
Inhalation	Causes respiratory tract and mucous membrane irritation. ^[1] ^{[5][10]}	[1][5][10]
Ingestion	Harmful if swallowed. ^{[7][10]} Can cause chemical burns in the mouth and gastrointestinal tract. ^[7] Ingestion of less than 150 grams may be fatal or cause serious damage. ^[7]	[7][10]
Chronic Effects	Repeated or prolonged exposure can cause damage to target organs such as mucous membranes, skin, and eyes. ^{[1][3]}	[1][3]

Operational Plan: Handling and Storage

A systematic approach is essential when working with **5-Sulfosalicylic acid** to minimize exposure and ensure safety.

Engineering Controls

To minimize airborne exposure, appropriate engineering controls must be in place.

- Ventilation: Use in a well-ventilated area.[\[11\]](#) Employ process enclosures or local exhaust ventilation to keep airborne levels below recommended exposure limits.[\[1\]](#)[\[6\]](#)
- Safety Stations: Ensure safety showers and eyewash stations are readily accessible and close to the workstation.[\[9\]](#)[\[12\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent skin, eye, and respiratory contact.[\[5\]](#)[\[10\]](#)

PPE Type	Specification	Citations
Eye/Face Protection	Wear tightly fitting safety goggles. [2] Use equipment tested and approved under government standards like NIOSH (US) or EN 166 (EU). [2] A face shield may also be required.	[2] [4] [13]
Skin Protection	Wear chemical-resistant gloves (tested to standards like EN 374). [7] [13] Wear appropriate protective clothing, such as a lab coat or a full suit, to prevent skin exposure. [9]	[6] [7] [9] [13]
Respiratory Protection	If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a P2 filter. [9] A self-contained breathing apparatus may be necessary for spills.	[6] [9]

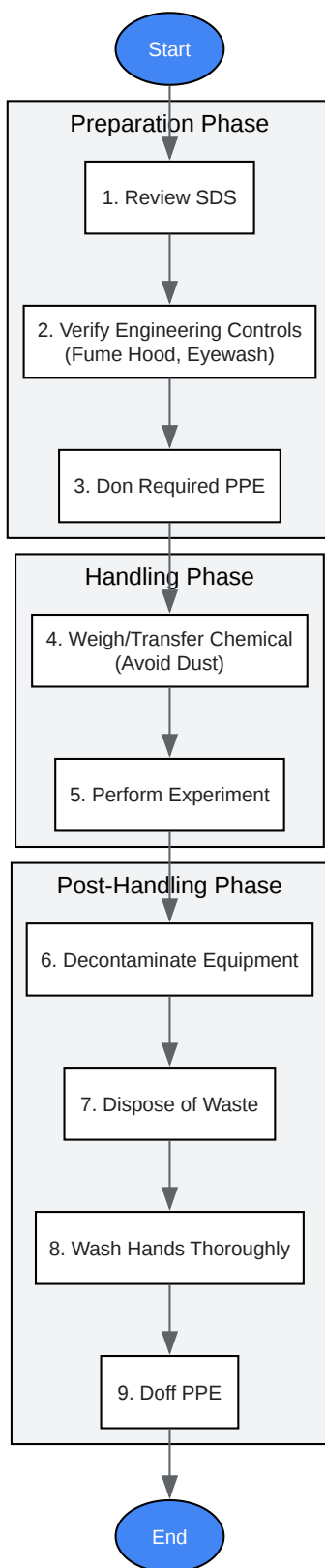
Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all engineering controls are functioning correctly. Read the Safety Data Sheet (SDS) thoroughly.[\[12\]](#) Clearly label all containers.[\[11\]](#)
- Donning PPE: Put on all required PPE as specified in the table above.
- Weighing/Transfer: Handle the solid material carefully to avoid creating dust.[\[10\]](#) If possible, perform these operations within a chemical fume hood.[\[12\]](#) Ground all equipment containing the material to prevent static discharge.[\[1\]](#)
- In Use: Avoid contact with incompatible materials such as oxidizing agents, alkalis, strong acids, and bases.[\[1\]](#)[\[5\]](#)[\[11\]](#)
- Post-Handling: After handling, wash hands and face thoroughly with soap and water.[\[7\]](#)[\[10\]](#) Clean all equipment used.
- Doffing PPE: Remove PPE carefully to avoid contaminating yourself. Contaminated clothing should be laundered separately before reuse.[\[2\]](#)[\[7\]](#)

Storage Plan

Proper storage is critical to maintain the chemical's stability and prevent hazardous situations.

- Container: Store in the original, tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[10\]](#)[\[11\]](#)
- Conditions: The recommended storage temperature is 15–25 °C.[\[13\]](#)
- Light Sensitivity: The material is sensitive to light; store in light-resistant containers.[\[1\]](#)[\[5\]](#)[\[11\]](#)
- Incompatibilities: Store away from incompatible materials and foodstuffs.[\[7\]](#)[\[11\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **5-Sulfosalicylic Acid**.

Emergency and Disposal Plans

Immediate and appropriate action during an emergency is vital.

First Aid Measures

Exposure Route	First Aid Protocol	Citations
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [3][9][10]	[3][6][9][10]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes.[1][12] Seek immediate medical attention.[2][12] Treat chemical burns as thermal burns.[7][11]	[1][2][7][11][12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, holding eyelids open.[1][3][8] Remove contact lenses if present and easy to do.[5][8] Seek immediate medical attention from an ophthalmologist.[2][8]	[1][2][3][5][8]
Ingestion	Rinse mouth with water.[8] Do NOT induce vomiting.[12] If the person is conscious, give two glasses of water to drink. Seek immediate medical attention. [1][4][12]	[1][2][4][8][10][12]

Accidental Release Measures (Spills)

- Small Spill: Use appropriate tools to carefully sweep or shovel the spilled solid into a suitable, labeled waste disposal container.[1][5] Avoid generating dust.[10][11] Clean the contaminated surface with water.[1]
- Large Spill: Evacuate personnel from the area and move upwind.[11] Wear full protective clothing, including a self-contained breathing apparatus.[7][11] Stop the leak if it is safe to do so.[7] Contain the spill with sand, earth, or vermiculite.[7] Shovel the material into a convenient waste disposal container.[1] Prevent the spill from entering drains or waterways.[7][10][13]

Waste Disposal Plan

All waste materials must be handled as hazardous waste.

- Chemical Waste: Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.[10] Treatment may involve neutralization with soda-lime or soda-ash, followed by burial in a licensed landfill or incineration.[7][11]
- Contaminated PPE and Materials: Place all contaminated items, such as gloves, wipes, and containers, in a sealed, labeled bag or container for disposal as hazardous waste.[5]
- Containers: Decontaminate empty containers before disposal.[7][11] Observe all label warnings until containers are cleaned or destroyed.[11]

Always dispose of chemical waste in accordance with local, regional, and national regulations.
[1][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oxfordlabfinechem.com [oxfordlabfinechem.com]

- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. sds.chemtel.net [sds.chemtel.net]
- 4. lobachemie.com [lobachemie.com]
- 5. 5-Sulfosalicylic Acid SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 6. lewisu.edu [lewisu.edu]
- 7. bio.vu.nl [bio.vu.nl]
- 8. carlroth.com [carlroth.com]
- 9. fishersci.com [fishersci.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. sdfine.com [sdfine.com]
- 12. media.laballey.com [media.laballey.com]
- 13. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Sulfosalicylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585344#personal-protective-equipment-for-handling-5-sulfosalicylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com